

"Anticancer agent 127" solubility and preparation for cell culture

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Compound of Interest

Compound Name: Anticancer agent 127

Cat. No.: B15585104

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Application Notes and Protocols: Anticancer Agent 127

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Introduction

Note on Nomenclature: The designation "**Anticancer agent 127**" may refer to more than one investigational compound in scientific literature and commercial listings. Notably, it has been used to identify:

- An Inhibitor of Apoptosis (IAP) antagonist, also known as 142D6, which covalently targets the BIR3 domains of XIAP, cIAP1, and cIAP2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- A macrocyclic peptide functioning as a ligand for the Receptor Tyrosine Kinase-like Orphan Receptor 1 (ROR1).[\[3\]](#)[\[4\]](#)
- An mTORC1 inhibitor.[\[5\]](#)
- A PI3K alpha isoform inhibitor.[\[6\]](#)

These application notes will focus specifically on **Anticancer agent 127** (142D6), the IAP inhibitor, as more detailed information is publicly available for this compound. Researchers

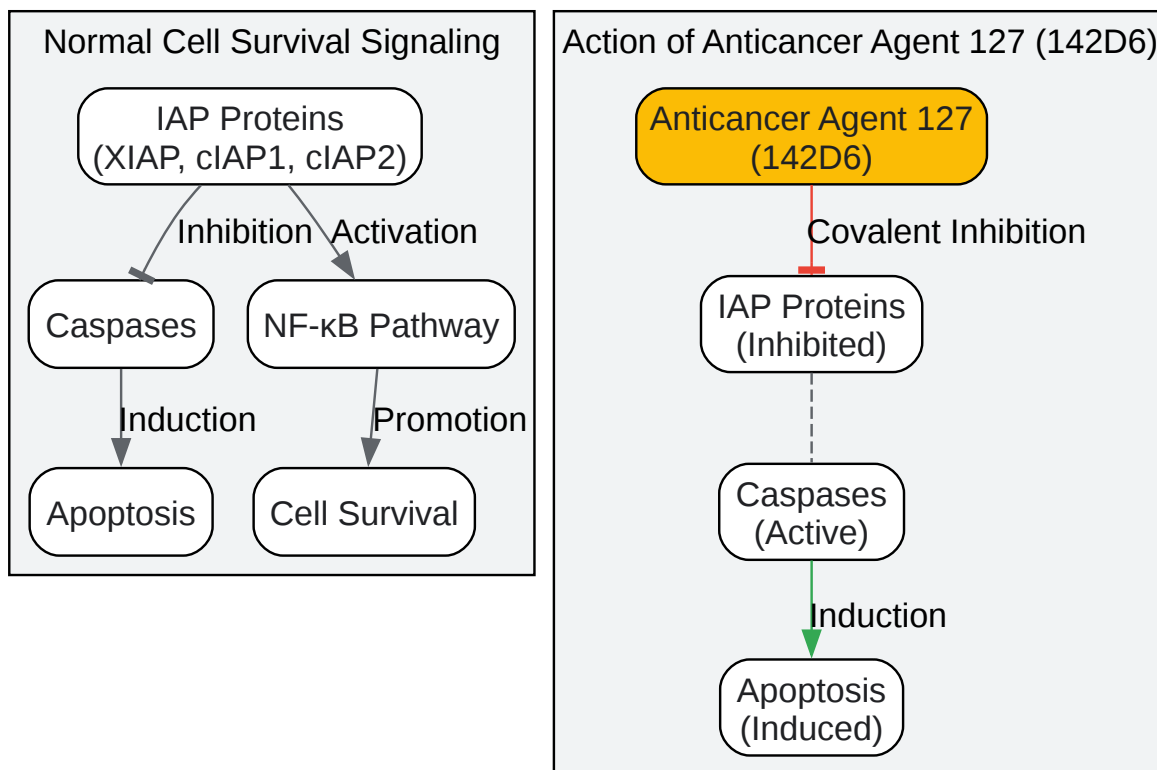
should verify the specific identity of their "**Anticancer agent 127**" before proceeding with any experiments.

Anticancer agent 127 (142D6) is a potent, orally bioavailable, and covalent pan-inhibitor of apoptosis protein (IAP) antagonist.[1] By targeting and inhibiting key IAP family members, this agent promotes apoptosis in cancer cells, making it a promising candidate for anticancer therapy.[3][4]

Mechanism of Action

Inhibitor of Apoptosis (IAP) proteins are key regulators of apoptosis and cellular signaling pathways, including the NF- κ B pathway.[1] They function as E3 ubiquitin ligases and can directly bind to and inhibit caspases, the primary executioners of apoptosis.[1] **Anticancer agent 127** (142D6) covalently binds to a lysine residue within the BIR3 domain of XIAP, cIAP1, and cIAP2.[1] This irreversible binding disrupts their ability to inhibit caspases, thereby releasing the brakes on apoptosis and leading to cancer cell death.[1]

Signaling Pathway Diagram



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Caption: Inhibition of IAP-mediated survival signals by **Anticancer Agent 127** (142D6).

Quantitative Data

The in vitro inhibitory activity of **Anticancer agent 127** (142D6) against various IAP proteins is summarized below.

| Target Protein | IC ₅₀ (nM) |
|----------------|-----------------------|
| XIAP | 12[2] |
| cIAP1 | 14 |
| cIAP2 | 9[4] |

Solubility and Preparation for Cell Culture

Solubility

Due to its hydrophobic nature, **Anticancer agent 127** is practically insoluble in aqueous media.^[7] It is recommended to use 100% Dimethyl Sulfoxide (DMSO) for preparing stock solutions.^[7] While specific solubility data (e.g., mg/mL) is not readily available, it is reported to be freely soluble in DMSO up to a concentration of 50 mM.^[7] For optimal results, it may be beneficial to warm the solution to 37°C for 10 minutes to ensure complete dissolution.^[7]

Experimental Protocols

1. Preparation of Stock Solution

- Materials:
 - **Anticancer agent 127** (lyophilized powder)
 - Anhydrous, research-grade Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Protocol:
 - Briefly centrifuge the vial of lyophilized **Anticancer agent 127** to ensure the powder is at the bottom.
 - Aseptically add the appropriate volume of DMSO to the vial to achieve a desired stock concentration (e.g., 10 mM).
 - Gently vortex or sonicate the solution to ensure the compound is fully dissolved. A brief warming to 37°C can aid dissolution.^[7]
 - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term storage.

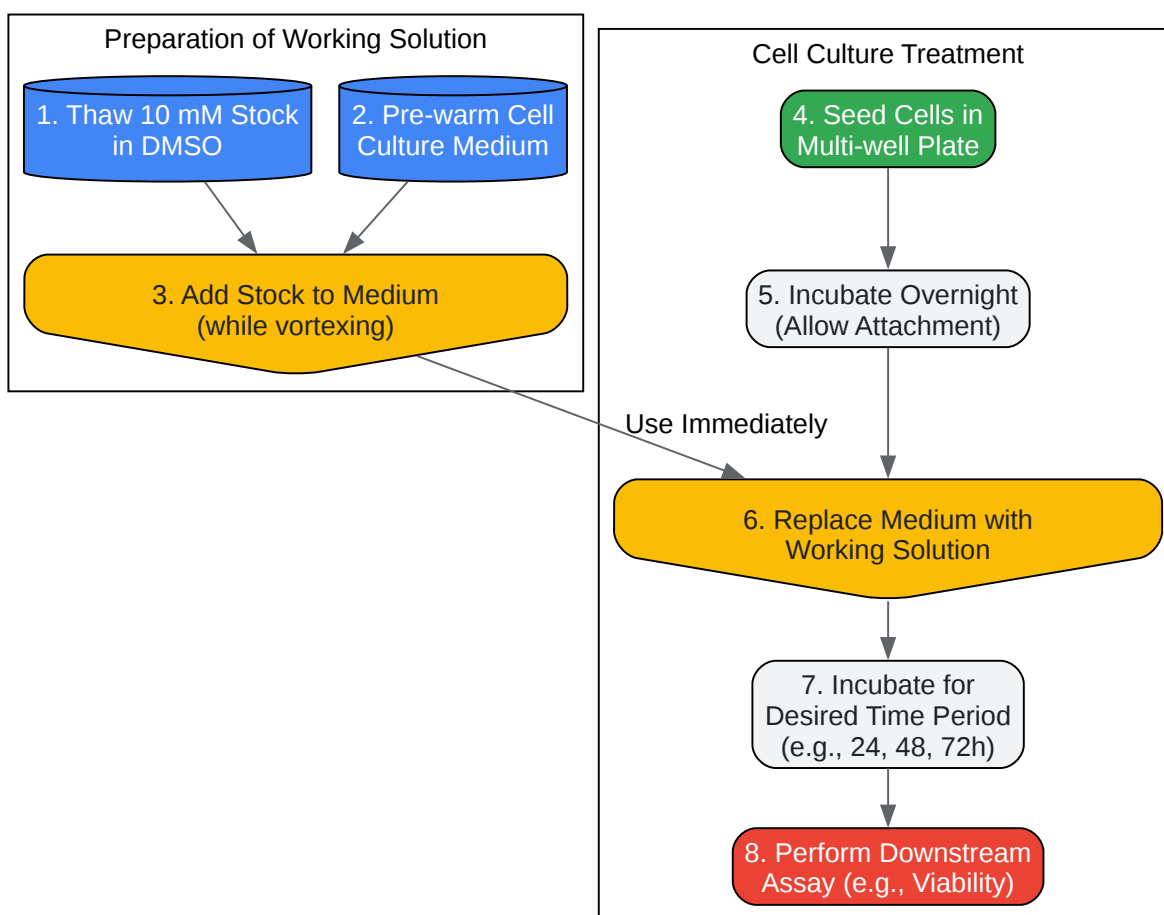
2. Preparation of Working Solutions for Cell Culture

It is critical to avoid precipitation of the compound when diluting the DMSO stock into aqueous cell culture medium.^[7] Most cell lines can tolerate a final DMSO concentration of 0.1% to 0.5% without significant cytotoxic effects.^[7]^[8] It is recommended to keep the final DMSO concentration at or below 0.5%.^[7]

- Materials:
 - 10 mM stock solution of **Anticancer agent 127** in DMSO
 - Complete cell culture medium (pre-warmed to 37°C)
 - Sterile conical tubes
- Protocol:
 - Thaw an aliquot of the 10 mM stock solution at room temperature.
 - Prepare an intermediate dilution of the stock solution in complete cell culture medium if necessary, depending on the desired final concentrations.
 - To prepare the final working solutions, add the required volume of the stock or intermediate solution to the pre-warmed complete cell culture medium.
 - Crucial Step: To prevent precipitation, add the DMSO stock solution dropwise to the cell culture medium while vigorously vortexing or stirring the medium.^[7] This ensures rapid dispersion.
 - For example, to achieve a final concentration of 10 μ M with a final DMSO concentration of 0.1%, add 1 μ L of the 10 mM stock solution to 1 mL of cell culture medium.
 - Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of the test agent.
 - Use the freshly prepared medium containing **Anticancer agent 127** immediately to treat your cells.

Experimental Workflow Visualization

Workflow for Preparation and Cell Treatment



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Caption: Workflow for preparing **Anticancer Agent 127** and treating cell cultures.

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